

Overview of Open-Source Intelligence on Al-Qaeda in the Islamic Maghreb (AQIM)

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Al-Qaeda in the Islamic Maghreb (AQIM) is a Sunni Islamist extremist group and an affiliate of al-Qaeda, operating primarily in North and West Africa.[1][2] Open-source intelligence provides a comprehensive, albeit at times varied, picture of the organization's objectives, leadership, operational scope, and funding mechanisms.

Ideology and Objectives

AQIM adheres to a Salafi-jihadist ideology with the long-term goal of establishing an Islamic state in North and West Africa governed by Sharia law.[1][3] The group's objectives include expelling Western, particularly French and Spanish, influence from the Maghreb and Sahel regions.[1] It also aims to overthrow regional governments it deems "apostate," including those of Algeria, Libya, Mali, Mauritania, Morocco, and Tunisia. AQIM has publicly declared its support for extremist activities in various other regions, including Afghanistan, Iraq, and Palestine.

Historical Development

The group's origins can be traced to Algeria's civil war in the 1990s. It was initially known as the Salafist Group for Preaching and Combat (GSPC), which formed in 1998 as a splinter group from the Armed Islamic Group (GIA). The GSPC officially aligned with al-Qaeda in September 2006 and rebranded itself as Al-Qaeda in the Islamic Maghreb in January 2007. This union signaled a broadening of the group's ambitions from a primarily Algerian focus to targeting Western interests in the wider region.

Leadership and Structure

Since November 2020, AQIM has been led by Abu Ubaidah Youssef al-Annabi, who succeeded Abdelmalek Droukdel after he was killed in a French military operation in June 2020. While al-Annabi is believed to command from Algeria, the organization has a decentralized structure with subordinate battalion commanders exercising a degree of operational autonomy. The group is organized into brigades, known as katibas, which often operate as independent cells.

In 2017, several jihadist factions, including Ansar al-Din, al-Mourabitoun, and a sub-group of AQIM, merged to form Jama'at Nusrat al-Islam wal-Muslimin (JNIM), which pledged allegiance to AQIM.

Leadership Timeline	
Leader	Period
Abdelmalek Droukdel	2004 - June 2020
Abu Ubaidah Youssef al-Annabi	November 2020 - Present

Membership and Areas of Operation

Estimates of AQIM's membership vary, with one source suggesting approximately 1,000 fighters across Algeria, northern Mali, southwest Libya, and Niger. Another estimate from an earlier period places the number between 500 and 800 members. Members are predominantly from Algeria, Mali, and Mauritania, but the group recruits from other North and West African countries as well.

Historically, AQIM operated mainly in the northern coastal areas of Algeria and the desert regions of southern Algeria and the Sahel. Over time, it has expanded its presence into Libya and Tunisia. A significant Algerian counterterrorism campaign pushed AQIM from its Mediterranean base into the Sahel region, including Niger, Mauritania, and Mali. The group has also established cells in other countries and has had members arrested in several European nations.

Tactics and Activities

AQIM employs conventional terrorist tactics, including guerrilla-style ambushes, mortar and rocket attacks, and the use of improvised explosive devices (IEDs). The group is also known for its extensive history of kidnapping for ransom.

One of the group's most notable attacks was the December 2007 bombing of a United Nations office in Algiers, which killed 17 people. In recent years, AQIM and its affiliates have conducted numerous attacks on UN forces and local security services in the Sahel. The security situation in the central Sahel has deteriorated, with a significant increase in violence in Mali, Burkina Faso, and Niger, where both AQIM's affiliate JNIM and the Islamic State in the Sahel (IS Sahel) are highly active.

Financial Sources

AQIM's funding is primarily derived from criminal activities. Kidnapping for ransom has been a major source of revenue, netting the group millions of euros. Other funding streams include extortion, involvement in arms and human trafficking, and facilitating drug trafficking from Latin America to Europe. The group has been known to charge smugglers for safe passage through territories under its control.

Primary Funding Sources
Kidnapping for Ransom
Extortion and Protection Rackets
Arms and Human Trafficking
Facilitation of Drug Trafficking
Donations and Support from European Cells

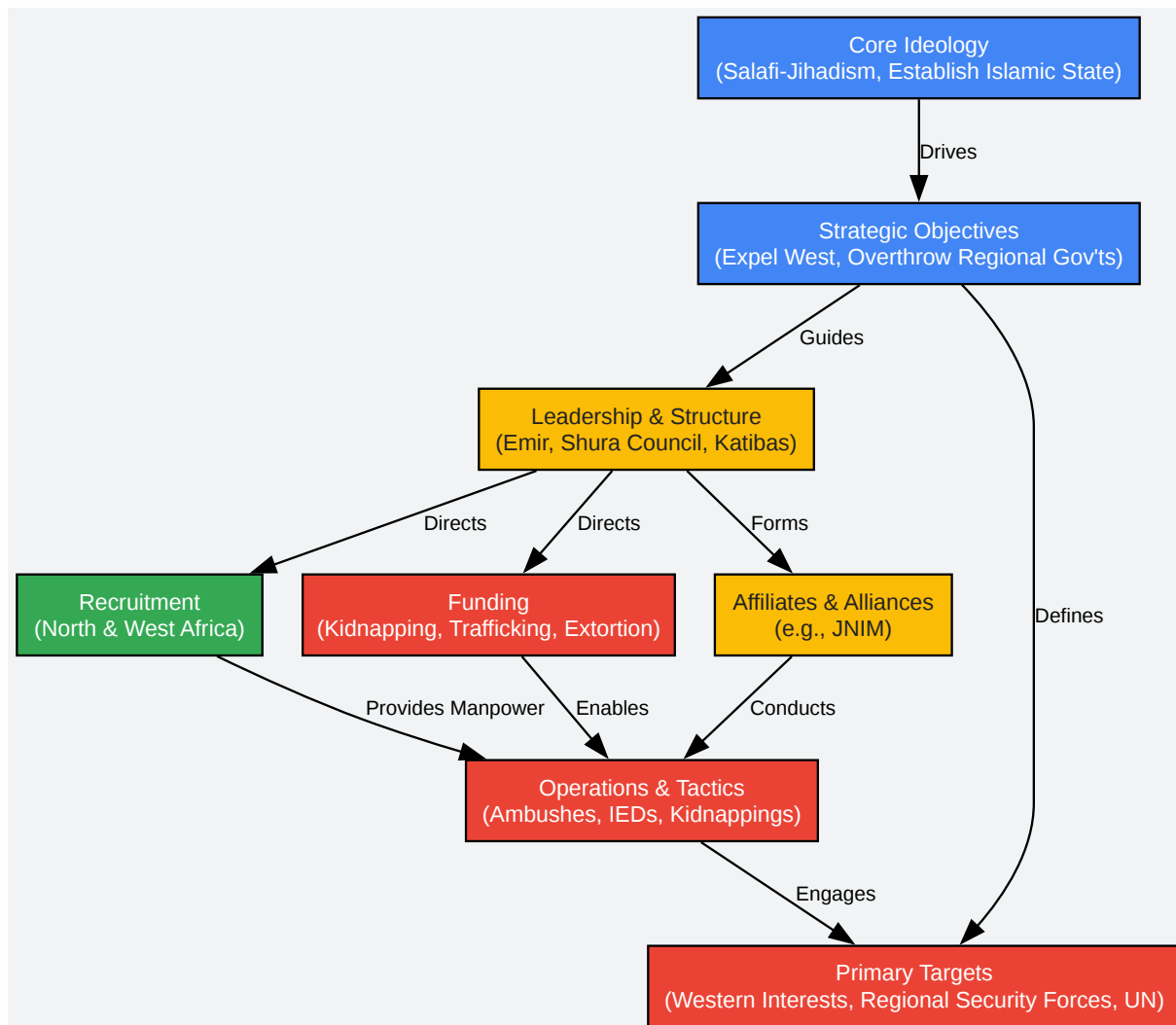
Methodologies for Information Verification

The information presented in this overview is based on open-source intelligence from governmental and non-governmental organizations, research institutions, and media reports. Verification of this information involves a comparative analysis of multiple sources to identify corroborating and conflicting details. Key methodologies include:

- **Cross-Referencing Reports:** Comparing information from various counter-terrorism bodies, such as the U.S. National Counterterrorism Center and the Australian National Security, with reports from think tanks like the Council on Foreign Relations and academic institutions.
- **Analyzing Primary Source Material:** When available, examining statements, videos, and publications released by AQIM and its affiliates to understand their self-proclaimed ideology, objectives, and claims of responsibility for attacks.
- **Monitoring Regional Security Developments:** Tracking reports from news agencies and organizations like the Armed Conflict Location & Event Data Project (ACLED) to stay informed about the latest attacks, counter-terrorism operations, and shifts in the geopolitical landscape of the Sahel.
- **Evaluating Source Credibility:** Assessing the reliability and potential biases of each source to build a more objective understanding of the available intelligence.

Visualizing AQIM's Operational Logic

The following diagram illustrates the logical flow of AQIM's operational model, from its core ideology to its methods of funding and execution of attacks.



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Caption: AQIM's operational model, from ideology to execution.

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